(S)-Tamsulosin Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(S)-Tamsulosin Hydrochloride*
CAS No.:	*106463-19-8*
Cat. No.:	*B023430*

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This guide provides an in-depth exploration of **(S)-Tamsulosin Hydrochloride**, an active pharmaceutical ingredient (API) recognized for its selective α1-adrenergic receptor antagonism. Designed for researchers, scientists, and professionals in drug development, this document delves into its core chemical identity, mechanism of action, physicochemical characteristics, and established analytical methodologies.

Core Identity: CAS Number and IUPAC Nomenclature

The precise identification of a chemical entity is foundational to all scientific and regulatory endeavors. **(S)-Tamsulosin Hydrochloride** is distinguished by the following identifiers:

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Identifier	Value	Source
CAS Number	106463-19-8	[1][2][3]
IUPAC Name	5-[(2S)-2-[2-(2-ethoxyphenoxy)ethylamino]propyl]-2-methoxybenzenesulfonamide; hydrochloride	[1]
Molecular Formula	C20H29ClN2O5S	[1][2][4]
Molecular Weight	445.0 g/mol	[1]

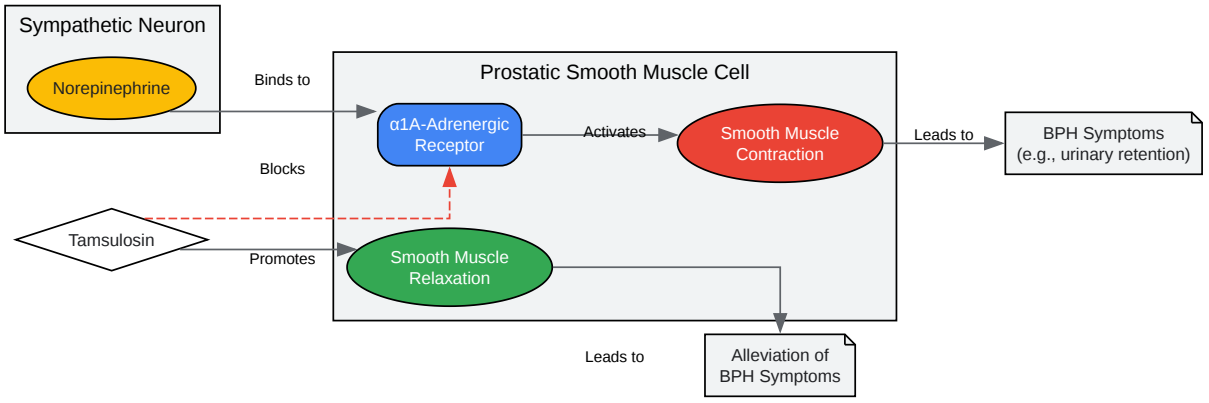
It is crucial to distinguish the (S)-enantiomer from its (R)-counterpart, which is the more common pharmaceutically active form, Tamsulosin Hydrochloride, assigned CAS number 106463-17-6.[4][5][6] While structurally similar, the stereochemistry imparts distinct pharmacological activities.

Mechanism of Action: Selective α1-Adrenoceptor Antagonism

Tamsulosin is a selective antagonist of α1-adrenergic receptors.[7][8] Its therapeutic efficacy, particularly in the treatment of benign prostatic hyperplasia (BPH), stems from its preferential binding to α1A and α1D adrenoceptor subtypes, which are predominantly located in the smooth muscle of the prostate, bladder neck, prostatic capsule, and prostatic urethra.[8][9][10] In contrast, the α1B subtype is more prevalent in blood vessels.[8]

By competitively blocking these receptors, tamsulosin inhibits the binding of norepinephrine, leading to the relaxation of smooth muscles in the lower urinary tract.[9] This relaxation reduces bladder outlet obstruction, thereby improving urinary flow and alleviating the symptoms associated with BPH, such as urinary frequency and urgency.[9][10] The selectivity of tamsulosin for α1A and α1D receptors minimizes its effects on vascular smooth muscle, resulting in a lower incidence of cardiovascular side effects like orthostatic hypotension compared to non-selective alpha-blockers.[8][9]

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Caption: Mechanism of action of Tamsulosin.

Pharmacokinetics and Pharmacodynamics

The clinical efficacy and safety profile of tamsulosin are underpinned by its pharmacokinetic and pharmacodynamic properties.

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Parameter	Description	Source
Bioavailability	Approximately 100% when taken orally.	[11][12]
Metabolism	Primarily metabolized in the liver by cytochrome P450 enzymes, mainly CYP3A4 and CYP2D6.	[9][11][12]
Elimination Half-Life	Ranges from 9 to 13 hours.	[13]
Excretion	About 76% of the drug is excreted through the kidneys after metabolism.	[13]
Protein Binding	Highly bound to plasma proteins, particularly alpha-1-acid glycoprotein.	[11][12][14]

The pharmacokinetics of tamsulosin are not significantly affected by age or mild to moderate renal or hepatic impairment.[11][12][14] However, co-administration with potent inhibitors of CYP3A4 can lead to increased exposure to tamsulosin.[11][14]

Analytical Methodologies

A variety of analytical methods are employed for the determination of tamsulosin hydrochloride in bulk drug and pharmaceutical formulations.[15] These include spectrophotometry, chromatography, and electroanalytical methods.[15] High-Performance Liquid Chromatography (HPLC) is a widely used and validated technique.

Representative RP-HPLC Method

This section outlines a typical Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantification of tamsulosin.

4.1.1. Chromatographic Conditions

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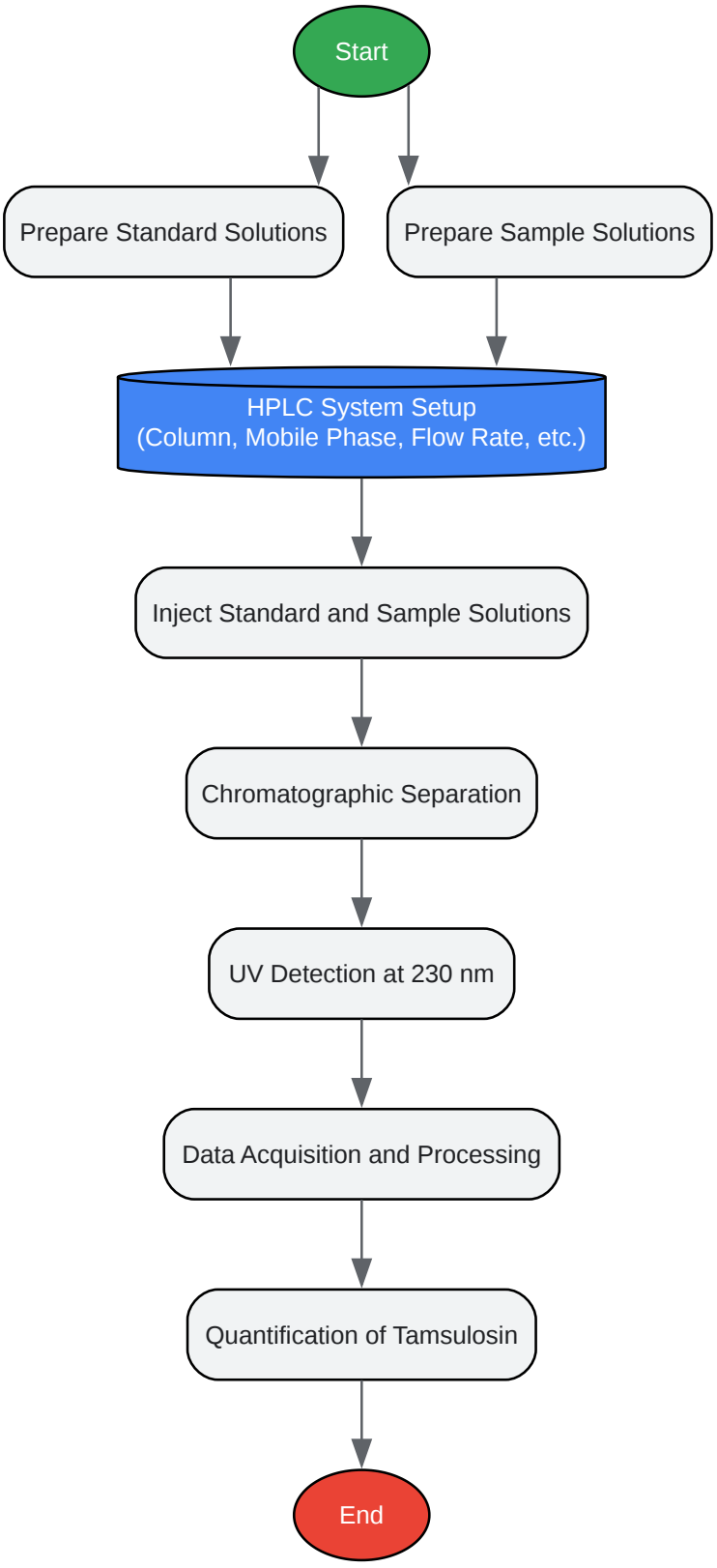
Parameter	Condition	Source
Column	Microbondapak C18 (250 cm x 4.6 mm, 5 µm)	[16]
Mobile Phase	Methanol:Phosphate Buffer (pH 7.8) (80:20 v/v)	[16]
Flow Rate	1.0 mL/min	[16]
Detection Wavelength	230 nm	[16]
Injection Volume	20 µL	[16]
Retention Time	Approximately 3.42 ± 0.05 min	[16]

4.1.2. Standard and Sample Preparation

- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of tamsulosin hydrochloride reference standard in the mobile phase to obtain a known concentration (e.g., 100 µg/mL).[17]
- Calibration Standards: Prepare a series of dilutions from the stock solution to cover the desired concentration range (e.g., 5-250 µg/mL).[16]
- Sample Preparation (Tablets):
  - Weigh and finely powder a sufficient number of tablets (e.g., 20) to determine the average weight.[17]
  - Accurately weigh a portion of the powder equivalent to a specific amount of tamsulosin hydrochloride (e.g., 10 mg) and transfer it to a volumetric flask.[17]
  - Add a portion of the mobile phase and sonicate to ensure complete dissolution of the API.[17]
  - Dilute to the mark with the mobile phase and filter through a 0.45 µm membrane filter.[16][17]

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- Further dilute the filtrate with the mobile phase to a concentration within the calibration range.[17]



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Caption: General workflow for HPLC analysis of Tamsulosin.

Synthesis Overview

The synthesis of tamsulosin, particularly its enantiomerically pure forms, has been approached through various chemoenzymatic and asymmetric synthesis routes.[18][19] One common strategy involves the synthesis of a chiral amine precursor, which is then coupled with a suitable side chain.[18] Asymmetric synthesis using reagents like Ellman's sulfinamide has been reported to achieve good enantiomeric ratios.[19] Another approach utilizes biocatalysts such as lipases, alcohol dehydrogenases, or transaminases to introduce the desired stereochemistry into a key intermediate.[18] The final steps typically involve the reaction of the chiral amine with a 2-(2-ethoxyphenoxy)ethyl derivative.[20]

Conclusion

This technical guide has provided a detailed overview of **(S)-Tamsulosin Hydrochloride**, encompassing its fundamental chemical identity, mechanism of action, pharmacokinetic profile, and analytical methodologies. The information presented herein is intended to serve as a valuable resource for scientists and professionals engaged in the research and development of this important pharmaceutical agent.

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